

Comprehensive Application Note: Photocatalytic Coupling Reactions of 2-Bromo-2-nitroadamantane

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Compound of Interest

Compound Name: 2-bromo-2-nitroadamantane

CAS No.: 40854-02-2

Cat. No.: B2630894

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Introduction & Scientific Rationale

2-Bromo-2-nitroadamantane (CAS: 40854-02-2) is a sterically demanding gem-bromonitroalkane that has emerged as a highly valuable reagent in modern synthetic organic chemistry, particularly within the realm of visible-light photoredox catalysis[1][2]. Structurally, the molecule features a rigid, bulky tricyclic adamantyl cage that imparts unique steric and electronic properties[3].

In photoredox coupling reactions, **2-bromo-2-nitroadamantane** serves as a robust precursor for the generation of tertiary α -nitroalkyl radicals[2]. The causality behind its effectiveness lies in the electron-withdrawing nature of the nitro group, which significantly lowers the reduction potential of the adjacent C–Br bond. Under visible light irradiation, a suitable photocatalyst (such as fac-Ir(ppy)₃) in its excited state can undergo a Single Electron Transfer (SET) to the bromonitroalkane, triggering the cleavage of the C–Br bond and releasing a bromide anion[4][5]. The resulting adamantyl-stabilized α -nitroalkyl radical is sterically shielded, which

suppresses unwanted radical-radical homocoupling (dimerization) and favors productive intermolecular cross-coupling with radical acceptors like silyl enol ethers[6].

This application note details the validated reaction conditions and step-by-step protocols for the synthesis of β -nitro ketones via the photocatalytic coupling of **2-bromo-2-nitroadamantane** with silyl enol ethers, a methodology that provides access to highly congested β -tertiary carbon centers[2][6].

Physicochemical Properties & Reaction Optimization

To ensure reproducibility and guide experimental design, the fundamental properties of **2-bromo-2-nitroadamantane** and the optimized parameters for its photocatalytic activation are summarized below.

Table 1: Physicochemical Properties of 2-Bromo-2-nitroadamantane

Property	Value / Description
CAS Registry Number	40854-02-2[1]
Chemical Formula	C ₁₀ H ₁₄ BrNO ₂ [3]
Molecular Weight	260.13 g/mol [1]
Appearance	Colorless to light yellow crystalline solid[1]
Melting Point	190–191 °C[1]
C–Br Bond Length	1.979 Å (Longer than typical paraffinic monobromides, facilitating SET)[3]

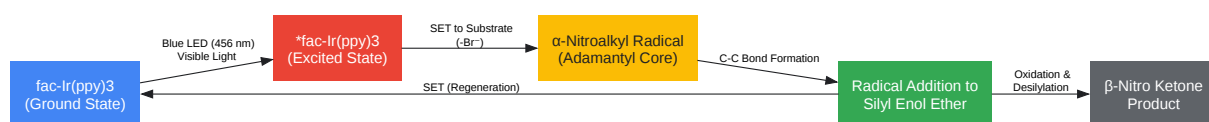
Table 2: Optimization of Photoredox Coupling Conditions

Data derived from the coupling of gem-bromonitroalkanes with silyl enol ethers[4].

Photocatalyst (1-2 mol%)	Light Source	Yield (%)	Mechanistic Observation
fac-Ir(ppy) ₃	15 W Blue LED (λ = 456 nm)	98%	Optimal SET reduction potential for C–Br cleavage.
Ir(ppy) ₂ (dtbbpy)PF ₆	15 W Blue LED (λ = 456 nm)	71%	Insufficient reducing power in the excited state.
[Ru(bpy) ₃]Cl ₂	15 W Blue LED (λ = 456 nm)	Trace	Fails to overcome the thermodynamic barrier for C–Br reduction.

Mechanistic Pathway

The reaction operates via a radical-polar crossover or a pure radical addition mechanism driven by visible light[6][7]. The ground-state photocatalyst (fac-Ir(ppy)₃) absorbs blue light to reach a long-lived excited state. This excited species donates an electron to **2-bromo-2-nitroadamantane**. Following mesolytic cleavage of the C–Br bond, the bulky α -nitroalkyl radical adds across the π -bond of the silyl enol ether. Subsequent single-electron oxidation of the resulting α -silyl radical intermediate by the oxidized photocatalyst (regenerating the ground-state catalyst) and concurrent desilylation yields the final β -nitro ketone[5][6].



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Caption: Photoredox catalytic cycle for the coupling of **2-bromo-2-nitroadamantane**.

Experimental Protocols

The following protocols outline a self-validating system for the synthesis of β -nitro ketones. The workflow is divided into substrate preparation and the main photoredox catalytic

coupling[6].

Protocol A: Preparation of the Silyl Enol Ether

Causality Check: The use of 1,8-Diazabicyclo[5.4.0]undec-7-ene (DBU) as a non-nucleophilic base prevents the acidic hydrolysis of the highly sensitive silyl enol ether product during formation[6].

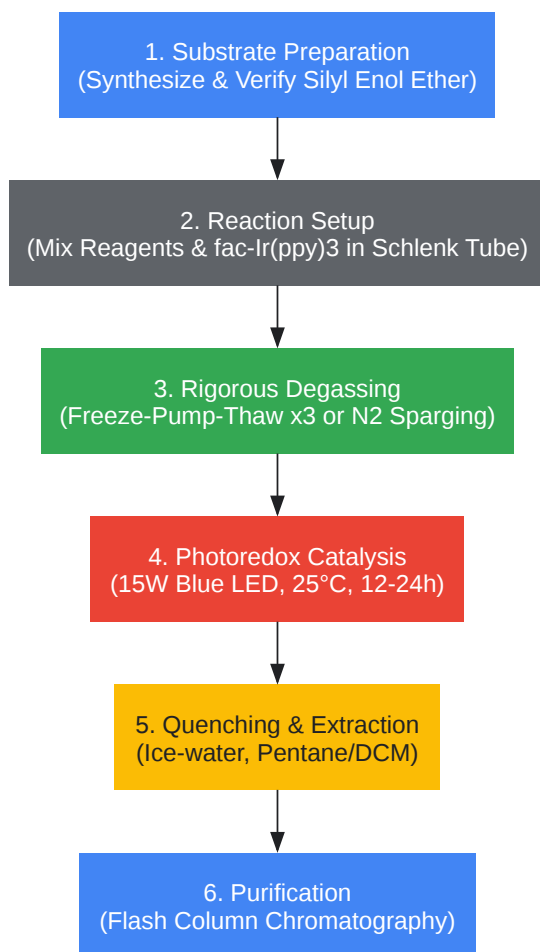
- Setup: Flame-dry a 50 mL round-bottom flask and purge with N₂.
- Reagent Addition: Add the starting ketone (5.0 mmol), chlorotrimethylsilane (TMSCl) (0.8 mL, 6.0 mmol), and DBU (1.0 mL, 7.0 mmol) into anhydrous dichloromethane (5.0 mL)[6].
- Reaction: Stir the mixture vigorously at room temperature (25 °C) for 12 hours under an N₂ atmosphere[6].
- Workup: Dilute the reaction mixture with cold pentane (10.0 mL). Wash the organic layer successively with saturated aqueous NaHCO₃ (to neutralize residual acid/base) and brine[6].
- Isolation: Dry the organic layer over anhydrous Na₂SO₄. Evaporate the solvent under reduced pressure. Apply a high vacuum briefly to remove volatile impurities.
- Validation: Verify the purity of the crude trimethylsilyl enol ether via ¹H NMR prior to the coupling step. It should be used immediately or stored at -20 °C[6].

Protocol B: Photocatalytic Coupling with 2-Bromo-2-nitroadamantane

Causality Check: Degassing the solvent is critical. Dissolved oxygen acts as a triplet quencher for the excited state of fac-Ir(ppy)₃ and can also trap the α-nitroalkyl radical, leading to unwanted oxidation byproducts[8].

- Reaction Assembly: In a 10 mL oven-dried Schlenk tube equipped with a magnetic stir bar, add **2-bromo-2-nitroadamantane** (1.0 mmol), the prepared silyl enol ether (1.5 mmol), and the photocatalyst fac-Ir(ppy)₃ (1–2 mol%)[4][6].

- Solvent Addition: Add 5.0 mL of anhydrous, degassed dichloromethane (DCM) or acetonitrile (MeCN) under a stream of N₂[6].
- Degassing: Seal the Schlenk tube and perform three cycles of freeze-pump-thaw to rigorously exclude oxygen. Alternatively, sparge the solution with N₂ for 15–20 minutes.
- Irradiation: Place the Schlenk tube inside a blue LED photoreactor (15 W, $\lambda = 456$ nm). Ensure the reaction temperature is maintained at approximately 25 °C using a cooling fan to prevent thermal degradation of the radical intermediates[4][9].
- Monitoring: Stir the mixture under irradiation for 12–24 hours. Monitor the consumption of **2-bromo-2-nitroadamantane** via Thin-Layer Chromatography (TLC) using UV visualization (254 nm)[6].
- Quenching & Extraction: Once complete, quench the reaction by adding ice-water (10 mL). Extract the aqueous layer with cold pentane or DCM (3 × 15 mL)[6].
- Purification: Dry the combined organic layers over Na₂SO₄, concentrate under vacuum, and purify the residue via flash column chromatography on silica gel (typically using a hexanes/ethyl acetate gradient) to yield the pure β -nitro ketone[6].



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Caption: Step-by-step experimental workflow for the photocatalytic coupling reaction.

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